

thiarabine combination irinotecan synergistic effects

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Compound Focus: Thiarabine

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Documented Synergistic Combinations with Irinotecan

The following table summarizes some of the irinotecan combinations with reported synergistic effects from the literature, which could serve as useful reference points.

Combination Partner	Cancer Type (Study Model)	Key Findings / Proposed Mechanism	Experimental Data / Models	Citation
PI3Ki (BKM120) + MEKi (MEK162)	Colorectal Cancer (Preclinical)	Triple combo with SN38 (irinotecan's metabolite) showed better synergistic effect ; inhibits AKT & ERK survival pathways activated by irinotecan [1].	In vitro dose matrix; in vivo xenograft mice (HCT116, HT29 cells); phosphokinome profiling [1].	
Hypomethylating Agents (e.g., 5-azacytidine)	Colorectal Cancer (Preclinical)	Priming with AZA pre-sensitized CRC cells; synergistic response and significant tumor regression in vivo [2].	In vitro MTS cell viability/IC50; in vivo xenograft (NOD-SCID mice); Chou-Talalay synergy analysis [2].	

Combination Partner	Cancer Type (Study Model)	Key Findings / Proposed Mechanism	Experimental Data / Models	Citation
Sunitinib (VEGFR/PDGFR inhibitor)	Anaplastic Thyroid Cancer (Preclinical)	Synergistic efficacy in vitro and in vivo; combination induced tumor regression and increased survival [3].	In vitro antiproliferative & proapoptotic assays; in vivo orthotopic mouse models [3].	
Targeted Agents (e.g., Axitinib)	Pancreatic Cancer & Endothelial Cells (Preclinical)	Highly synergistic anti-proliferative and proapoptotic effects in simultaneous combination [3].	In vitro studies on endothelial and pancreas cancer cells [3].	

Methodologies for Evaluating Synergism

The search results highlight several established experimental protocols and models used to demonstrate and quantify synergism in drug combinations [4].

- **In Vitro Models:**

- **Dose Matrix Approach:** Combining a range of doses for each drug to calculate a Combination Index (CI) using methods like Chou-Talalay, where $CI < 1$ indicates synergy [1] [2].
- **Cell Viability Assays:** Using MTT or MTS assays to determine the IC50 of drugs alone and in combination [2].
- **3D Cell Culture Systems:** Testing drug efficacy in spheroid models, which can better mimic in vivo tumor conditions [1].

- **In Vivo Models:**

- **Xenograft Models:** Implanting human cancer cells into immunodeficient mice (e.g., NOD-SCID mice) to study tumor regression and survival benefits of drug combinations [1] [2].

- **Mechanistic Studies:**

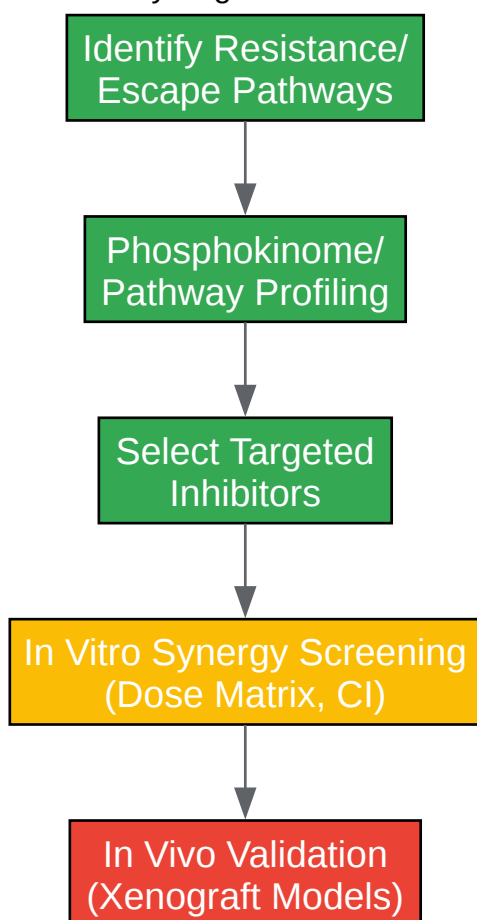
- **Phosphokinome Profiling:** Using technologies like PamGene peptide arrays to identify signaling pathways activated by a primary drug (e.g., irinotecan-induced AKT/MEK activation) to rationally select combination partners [1].

- **Western Blotting:** Confirming changes in protein expression and phosphorylation of key pathway components [1].

A Rational Workflow for Combination Development

Based on the methodologies found, the following diagram outlines a logical workflow for developing and testing synergistic combinations, as exemplified in the research [1].

Rational Workflow for Synergistic Combination Development



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Suggestions for Further Research

To find the specific information you need on **thiarabine**, I suggest you:

- **Search specialized databases** like PubMed, Google Scholar, or clinical trial registries (ClinicalTrials.gov) using the keyword "**thiarabine**" alone and in combination with "irinotecan".
- **Review patent literature**, as early-stage research on specific drug combinations is sometimes disclosed in patent applications.
- **Consult scientific conference abstracts** from meetings like the American Association for Cancer Research (AACR), where preliminary research findings are often presented.

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Address: Ontario, CA 91761, United States

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Email: info@smolecule.com

Web: www.smolecule.com